

# Essential Safety and Logistical Guidance for Handling Fmoc-orn(Z)-OH

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## Compound of Interest

Compound Name: **Fmoc-orn(Z)-OH**

Cat. No.: **B557397**

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring a secure and productive laboratory environment. This document provides essential, immediate safety and logistical information for the handling of **Fmoc-orn(Z)-OH**, a key building block in peptide synthesis. Adherence to these guidelines will minimize risks and streamline both operational workflow and waste disposal.

## Physicochemical and Safety Data

A summary of the key quantitative data for **Fmoc-orn(Z)-OH** is presented below, offering a quick reference for its physical properties and identifiers.

Property	Value
Molecular Formula	C <sub>28</sub> H <sub>28</sub> N <sub>2</sub> O <sub>6</sub>
Molecular Weight	488.5 g/mol <a href="#">[1]</a>
CAS Number	138775-07-2 <a href="#">[1]</a>
Appearance	White to off-white powder
Solubility	Soluble in organic solvents like DMF and DCM
Storage Temperature	2-8°C

## Personal Protective Equipment (PPE)

When handling **Fmoc-orn(Z)-OH**, a comprehensive approach to personal safety is crucial. The following personal protective equipment (PPE) is mandatory to prevent exposure and ensure safe handling.

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant nitrile gloves.	To prevent direct skin contact with the compound.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from airborne particles and potential splashes.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator is recommended if dust formation is likely.	To prevent inhalation of fine dust particles.
Body Protection	A standard laboratory coat.	To protect skin and clothing from spills and contamination.

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and regulatory compliance.

### Handling Protocol

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood. Ensure the workspace is clean and all necessary equipment is readily available.
- Weighing: To minimize dust generation, handle the solid compound carefully. Use a spatula to weigh the desired amount on a calibrated scale.
- Dissolving: When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Post-Handling: After use, ensure the container is tightly sealed. Clean all equipment and the work area thoroughly.

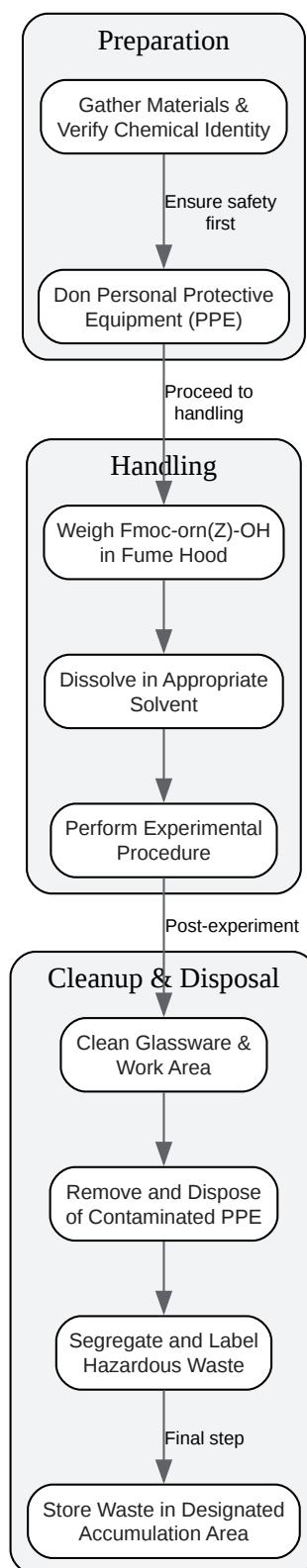
## First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing becomes difficult, seek medical attention.
- In Case of Skin Contact: Wash the affected area immediately with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[2\]](#)
- If Swallowed: Do not induce vomiting. Rinse mouth with water and seek immediate medical advice.[\[2\]](#)

## Disposal Plan

- Solid Waste: Collect unused **Fmoc-orn(Z)-OH** and any contaminated disposable materials (e.g., weighing paper, gloves) in a designated, sealed container labeled as hazardous chemical waste.
- Liquid Waste: Solutions containing **Fmoc-orn(Z)-OH** should be collected in a separate, sealed, and appropriately labeled hazardous waste container.
- Compliance: All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

## Experimental Workflow



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Caption: Safe handling workflow for **Fmoc-orn(Z)-OH**.

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## References

- 1. Fmoc-orn(Z)-OH | C<sub>28</sub>H<sub>28</sub>N<sub>2</sub>O<sub>6</sub> | CID 14999635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
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